Application Note: High-Selectivity Ammoxidation of 1,2,4-Trimethylbenzene

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Compound of Interest

Compound Name:	*1,2,4-Benzenetricarbonitrile*
CAS No.:	*10347-14-5*
Cat. No.:	*B3045235*

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Target Product: 1,2,4-Tricyanobenzene (Trimellitic trinitrile) Process Type: Heterogeneous Vapor-Phase Catalysis Scale: Laboratory to Pilot (Fixed-Bed Continuous Flow)

Executive Summary & Chemical Logic

The ammoxidation of 1,2,4-trimethylbenzene (Pseudocumene) proceeds via a radical-chain mechanism on the surface of a metal-oxide catalyst. Unlike the ammoxidation of meta- or para-xylenes, the 1,2,4-isomer presents a critical selectivity challenge:

- The Ortho-Challenge: The methyl groups at positions 1 and 2 are prone to cyclization after the initial oxidation steps, forming 4-cyanophthalimide rather than the desired trinitrile.
- The Solution: To force the reaction toward 1,2,4-tricyanobenzene, the protocol utilizes:
  - Ammonia Excess: A high

    :Hydrocarbon ratio (>6:1) to shift the equilibrium from the cyclic imide to the open-chain nitrile.

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- V-Sb-Oxide Catalyst: Vanadium-Antimony systems are preferred over V-Ti systems for this specific isomer because they exhibit lower acidity, reducing the rate of hydrolysis/imidization side reactions.
- Water Management: Immediate removal of product water is critical, as water catalyzes the hydrolysis of the nitrile back to the amide/imide.

Reaction Pathway & Selectivity Control

The following diagram illustrates the competitive pathways. The "Red Path" is the thermodynamic sink (Imide) we must avoid; the "Green Path" is the kinetic target (Trinitrile).

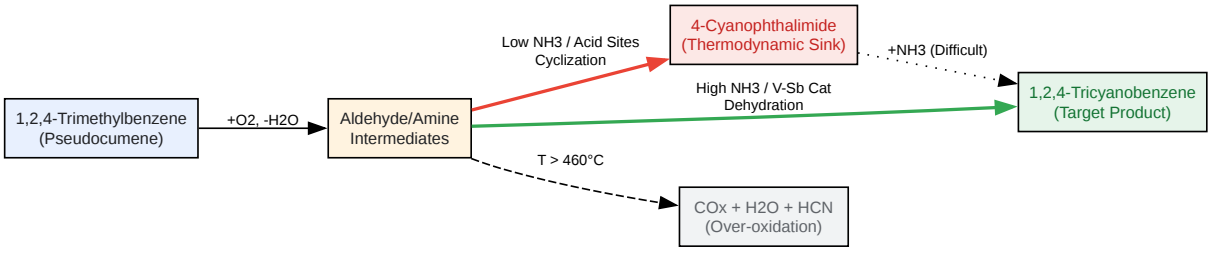

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Figure 1: Reaction network showing the competitive cyclization to imide versus the target ammoxidation to trinitrile.

Experimental Protocol

Catalyst Preparation (V-Sb-Bi/Al2O3)

While commercial V-Ti catalysts exist, a laboratory-prepared Vanadium-Antimony-Bismuth catalyst provides superior nitrile selectivity for ortho-substituted alkylbenzenes.

Reagents:

- Ammonium Metavanadate (

)

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- Antimony(III) Oxide (

)
- Bismuth Nitrate Pentahydrate (

)
- Support:

  -Alumina (surface area ~150

)

Procedure:

- Dissolution: Dissolve 11.7g

  in hot deionized water (80°C) with minimal oxalic acid to aid solubility.
- Slurry: Add 14.6g

  and 5.0g

  to the solution. The Bi promoter enhances the oxidative dehydrogenation step.
- Impregnation: Add 100g of

  -Alumina support to the slurry. Stir vigorously at 80°C until a thick paste forms.
- Drying: Dry the paste at 120°C for 12 hours.
- Calcination: Calcine in a muffle furnace with airflow. Ramp 2°C/min to 550°C; hold for 6 hours.
- Sieving: Crush and sieve to 20-40 mesh for fixed-bed loading.

Reactor Setup & Feed Conditions

System: Tubular Fixed-Bed Reactor (Stainless Steel 316), ID 15-25mm. Heating: Molten salt bath or fluidized sand bath is mandatory due to the high exothermicity (

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).

Feed Composition (Molar Ratios):

- Pseudocumene (1,2,4-TMB): 1.0 (Limiting Reagent)
- Ammonia (

  ): 8.0 - 10.0 (High excess to suppress imide)
- Air: 30.0 - 40.0 (Supplies

  ~6-8 molar eq)
- Water Vapor (Optional): 2.0 (Moderates hot spots, but excess promotes hydrolysis)

Operating Parameters:

Parameter	Setting	Rationale
Temperature	**410°C - 430°C**	**<400°C: Low conversion; >450°C: Combustion/Decomposition.**
Pressure	0.5 - 1.5 bar (g)	Slightly elevated pressure aids throughput but lowers selectivity.

| WHSV | 0.05 - 0.1

| Low space velocity required for 3-methyl group conversion. | | Contact Time | 2.0 - 4.0 sec | Balance between complete conversion and over-oxidation. |

Step-by-Step Workflow

Step 1: System Pre-treatment

- Load the reactor with 20g of catalyst diluted 1:1 with inert silicon carbide (SiC) to prevent hot spots.

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- Activate catalyst under Air flow (100 mL/min) at 450°C for 2 hours.

Step 2: Reaction Start-up

- Reduce temperature to 380°C.
- Introduce Ammonia flow first to saturate catalyst acid sites.
- Start Pseudocumene feed via a heated syringe pump or vaporizer (Vaporizer Temp: 200°C).
- Slowly ramp temperature to 420°C over 30 minutes while monitoring the exotherm (internal thermocouple).

Step 3: Product Collection (Desublimation)

- The product, 1,2,4-tricyanobenzene, is a solid with a high melting point (>200°C).
- Primary Trap: Air-cooled condenser kept at ~140°C. This condenses the trinitrile and imide solids while allowing water vapor, excess

  , and light byproducts to pass.
- Secondary Trap: Water scrubber to capture HCN and unreacted ammonia (Safety Critical).

Step 4: Purification

- Collect the crude solid from the primary trap. It will likely contain 1,2,4-tricyanobenzene (major), 4-cyanophthalimide (minor), and catalyst fines.
- Solvent Extraction: Dissolve crude product in hot benzonitrile or nitrobenzene (high solubility for nitriles). Filter hot to remove catalyst dust.
- Recrystallization: Cool the filtrate to 10°C. 1,2,4-Tricyanobenzene crystallizes out.
- Imide Removal: If imide content is high (>5%), wash the solid with dilute aqueous ammonia. The imide will hydrolyze/dissolve as the ammonium salt, while the trinitrile remains insoluble.

Analytical Methods & Validation

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Technique: Gas Chromatography (GC-FID)

- Column: HP-5 or DB-WAX (High thermal stability required).
- Injector: 280°C.
- Detector: 300°C.
- Oven Program: 100°C (1 min)

  20°C/min

  280°C (hold 5 min).

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[1][2][3][4]

Target Metrics:

- Conversion: >95%[4]
- Selectivity (Trinitrile): 50-60% (Imide formation is the main loss factor).
- Selectivity (Imide): 20-30%

Safety Considerations (HSE)

1. Hydrogen Cyanide (HCN) Generation:

- Ammoxidation inherently produces HCN as a byproduct of methyl group degradation.
- Control: The reactor effluent must pass through a caustic scrubber (10% NaOH) before venting. Install HCN detectors in the lab.

2. Flammability Limits:

- The mixture of organic vapor, ammonia, and air is explosive.

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- Control: Operate outside the flammability envelope by using high Air:Hydrocarbon ratios (lean operation) and installing flame arrestors on inlet/outlet lines.

3. Thermal Runaway:

- The reaction is highly exothermic.[5][6] A loss of flow or cooling can cause rapid temperature spikes (>500°C), damaging the catalyst or breaching the reactor.
- Control: Interlock the hydrocarbon feed pump to the reactor temperature; auto-shutdown if T > 450°C.

Process Flow Diagram

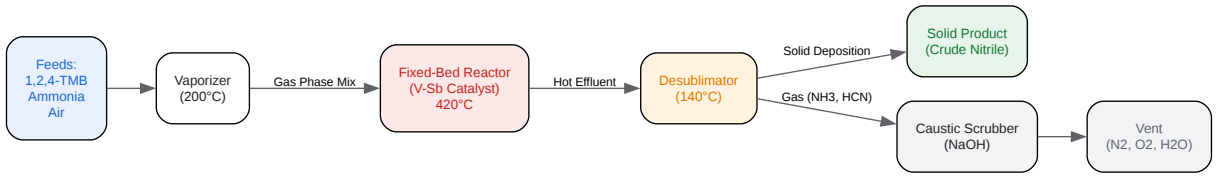

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Figure 2: Process flow diagram for the continuous ammoxidation setup.

References

- Imide vs. Nitrile Selectivity: Martin, A., & Lücke, B. (2000). Ammoxidation and Oxidation of Substituted Methyl Aromatics on Vanadium-containing Catalysts. Chemistry.
- V-Sb Catalyst Systems: Rizayev, R. G., et al. (1992). Some fundamental and practical aspects of the ammoxidation of alkylbenzenes. Applied Catalysis A: General.
- General Ammoxidation Protocols: Grasselli, R. K., et al. (1970).[7] Ammoxidation of Propylene (Sohio Process).[8] US Patent 3,544,616.

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- Synthesis of Tricyanobenzene (Alternative Routes): Klapötke, T. M., et al. (2009). An Efficient Route to 1,3,5-Triazido-2,4,6-tricyanobenzene. Zeitschrift für Naturforschung B.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. 1,2,4-Trichlorobenzene | C6H3Cl3 | CID 13 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Continuous-Flow Ammoxidation of 2-Methylpyrazine to 2-Cyanopyrazine with High Space-Time Yield in a Microreactor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. US20100048850A1 - Method for the synthesis of acrylonitrile from glycerol - Google Patents [patents.google.com]
- 7. US3544616A - Ammoxidation of propylene or isobutylene to acrylonitrile or methacrylonitrile - Google Patents [patents.google.com]
- 8. Ammoxidation - Wikipedia [en.wikipedia.org]
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